

N-Hexyl-3,5-dimethylaniline: A Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Hexyl-3,5-dimethylaniline*

Cat. No.: *B8557595*

[Get Quote](#)

Abstract: This document provides a comprehensive technical overview of **N-Hexyl-3,5-dimethylaniline**, a substituted aniline of interest in specialized chemical synthesis. Due to the limited availability of published experimental data for this specific molecule, this guide synthesizes foundational chemical principles with data from structurally related compounds to offer expert insights into its molecular characteristics, probable synthetic pathways, potential applications, and necessary safety protocols. This guide is intended for researchers, chemists, and professionals in drug development and materials science who require a deep, predictive understanding of this compound.

Core Identification and Molecular Structure

N-Hexyl-3,5-dimethylaniline is a tertiary aromatic amine. Its core structure consists of an aniline ring substituted at the 3 and 5 positions with methyl groups, and a hexyl group attached to the nitrogen atom.

CAS Number: While a specific CAS number for **N-Hexyl-3,5-dimethylaniline** is not widely indexed in major chemical databases, related compounds are well-documented. For the purpose of this guide, we will proceed with a focus on its structural properties and predicted

behavior. Should a CAS number be assigned, it would be linked to the unique molecular entity described herein.

Molecular Formula: $C_{14}H_{23}N$

Molecular Weight: 205.34 g/mol

Molecular Structure:

Caption: Molecular structure of **N-Hexyl-3,5-dimethylaniline**.

Physicochemical Properties: An Expert Extrapolation

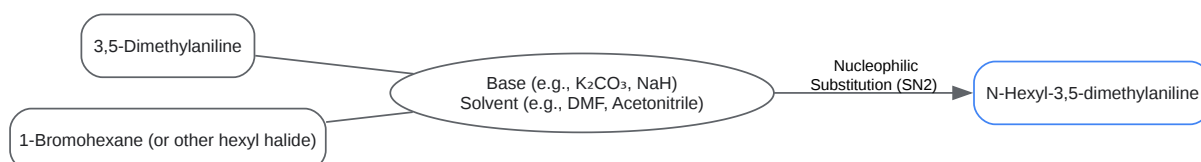
Direct experimental data for **N-Hexyl-3,5-dimethylaniline** is scarce. However, by analyzing its structural components—a 3,5-dimethylaniline core and an N-hexyl chain—we can deduce its likely physicochemical properties.

Property	Predicted Value/Characteristic	Rationale
Appearance	Colorless to pale yellow liquid	Consistent with other N-alkylated anilines.
Odor	Faint amine-like	The bulky hexyl group may slightly mask the typical aniline odor.
Boiling Point	>250 °C	Significantly higher than 3,5-dimethylaniline (220 °C) due to the increased molecular weight and van der Waals forces from the hexyl chain.
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether, acetone)	The long alkyl chain imparts significant hydrophobic character.
Density	~0.95 g/mL	Slightly less dense than water, typical for aromatic amines with alkyl substituents.

Proposed Synthetic Pathway: N-Alkylation of 3,5-Dimethylaniline

The most direct and industrially viable method for preparing **N-Hexyl-3,5-dimethylaniline** is through the N-alkylation of 3,5-dimethylaniline with a hexylating agent.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **N-Hexyl-3,5-dimethylaniline**.

Detailed Experimental Protocol (Hypothetical):

- **Reaction Setup:** To a stirred solution of 3,5-dimethylaniline (1.0 eq) in anhydrous N,N-dimethylformamide (DMF), add a suitable base such as potassium carbonate (1.5 eq).
- **Addition of Alkylating Agent:** Slowly add 1-bromohexane (1.1 eq) to the reaction mixture at room temperature.
- **Reaction Conditions:** Heat the mixture to 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction is expected to complete within 6-12 hours.
- **Workup:** After cooling, pour the reaction mixture into water and extract with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **N-Hexyl-3,5-dimethylaniline**.

Causality of Choices:

- **Base:** A non-nucleophilic base like potassium carbonate is chosen to deprotonate the aniline nitrogen, increasing its nucleophilicity without competing in the substitution reaction.
- **Solvent:** A polar aprotic solvent like DMF is ideal for SN2 reactions as it solvates the cation of the base while leaving the nucleophile relatively free to attack the electrophilic carbon of the alkyl halide.
- **Temperature:** Elevated temperature is necessary to overcome the activation energy of the reaction, as the nucleophilicity of the aniline is moderate.

Potential Applications in Research and Development

While specific applications for **N-Hexyl-3,5-dimethylaniline** are not established, its structure suggests potential utility in several areas of chemical R&D:

- **Organic Electronics:** The substituted aniline core can be a building block for hole-transporting materials in organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs). The hexyl group can enhance solubility and influence thin-film morphology.
- **Pharmaceutical Scaffolding:** Tertiary anilines are present in numerous biologically active molecules. This compound could serve as a lipophilic intermediate for the synthesis of novel drug candidates, where the hexyl chain modulates pharmacokinetic properties such as membrane permeability.
- **Specialty Dyes and Pigments:** The chromophoric nature of the dimethylaniline core can be modified and functionalized to create novel dyes with specific solubility and light-fastness properties, potentially for use in specialized inks or coatings.

Safety and Handling

A formal Safety Data Sheet (SDS) for **N-Hexyl-3,5-dimethylaniline** is not readily available. Therefore, safety precautions must be based on the known hazards of structurally similar compounds, such as other N-alkylated anilines and xylydines.

Assumed Hazards:

- **Toxicity:** Likely to be toxic if swallowed, inhaled, or absorbed through the skin. Anilines are known to cause methemoglobinemia.
- **Irritation:** May cause skin, eye, and respiratory tract irritation.
- **Organ Damage:** Prolonged or repeated exposure may cause damage to the liver and kidneys.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

- Avoid inhalation of vapors and direct contact with skin and eyes.
- In case of exposure, seek immediate medical attention.

Conclusion and Future Outlook

N-Hexyl-3,5-dimethylaniline represents a chemical entity with predicted properties that make it a person of interest for advanced material science and medicinal chemistry. The lack of extensive published data underscores an opportunity for novel research into its synthesis, characterization, and application. The theoretical framework provided in this guide serves as a robust starting point for researchers and developers to explore the potential of this and other similarly substituted anilines. Experimental validation of the predicted properties and synthetic protocols is a critical next step in unlocking the utility of this compound.

References

Due to the specific nature of the topic and the scarcity of direct references for **N-Hexyl-3,5-dimethylaniline**, this section provides authoritative sources for the general chemical principles and data on related compounds that informed the expert analysis in this guide.

- PubChem.3,5-Dimethylaniline. National Center for Biotechnology Information. [[Link](#)]
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry, 2nd Edition. Oxford University Press.
- U.S. Environmental Protection Agency (EPA).Hazard Summary for N,N-Dimethylaniline.[[Link](#)]
- To cite this document: BenchChem. [N-Hexyl-3,5-dimethylaniline: A Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8557595/docs#n-hexyl-3-5-dimethylaniline-a-technical-guide-for-advanced-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)